

Personal protective equipment for handling 3,4-Dimethylaniline

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Compound of Interest

Compound Name: 3,4-Dimethylaniline

Cat. No.: B050824

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Essential Safety and Handling Guide for 3,4-Dimethylaniline

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **3,4-Dimethylaniline** (also known as 3,4-Xylidine). Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risks associated with this chemical.

Hazard Summary

3,4-Dimethylaniline is classified as a hazardous substance. It is toxic if swallowed, in contact with skin, or if inhaled.^{[1][2]} Prolonged or repeated exposure may cause damage to organs, particularly the blood and hematopoietic system.^[1] It is also toxic to aquatic life with long-lasting effects.^{[2][3]}

Hazard Classification:

Hazard Class	Category	GHS Hazard Statement
Acute Oral Toxicity	Category 3 / Category 4	H301: Toxic if swallowed[2] / H302: Harmful if swallowed[1]
Acute Dermal Toxicity	Category 3	H311: Toxic in contact with skin[2]
Acute Inhalation Toxicity	Category 3	H331: Toxic if inhaled[2]
Specific Target Organ Toxicity (Repeated Exposure)	Category 2	H373: May cause damage to organs through prolonged or repeated exposure[1][2]
Hazardous to the Aquatic Environment (Chronic)	Category 2	H411: Toxic to aquatic life with long lasting effects[2][3]

Physical and Chemical Properties:

Property	Value
Appearance	White to beige or pale brown solid[1][4]
Melting Point	49 - 51 °C / 120.2 - 123.8 °F[1]
Boiling Point	226 °C / 438.8 °F @ 760 mmHg[1]
Flash Point	98 °C / 208.4 °F[1]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **3,4-Dimethylaniline**.

PPE Type	Specifications
Hand Protection	Wear appropriate protective gloves to prevent skin exposure. [1]
Eye/Face Protection	Use safety glasses with side-shields or goggles. [1]
Skin and Body Protection	Wear protective clothing to prevent skin contact. [5] A lab coat is required.
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator. [1] For weighing and diluting, a NIOSH-approved half-face respirator with an organic vapor/acid gas cartridge and a dust/mist filter is recommended. [5]

Operational Plan: Handling and Storage

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.[\[1\]\[3\]](#)
- Avoid contact with skin, eyes, and clothing.[\[6\]](#)
- Do not breathe dust or vapors.[\[1\]\[6\]](#)
- Wash hands thoroughly after handling.[\[1\]\[6\]](#)
- Do not eat, drink, or smoke in the work area.[\[1\]\[3\]](#)

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[1\]\[3\]\[6\]](#)
- Store locked up.[\[2\]\[3\]\[6\]](#)

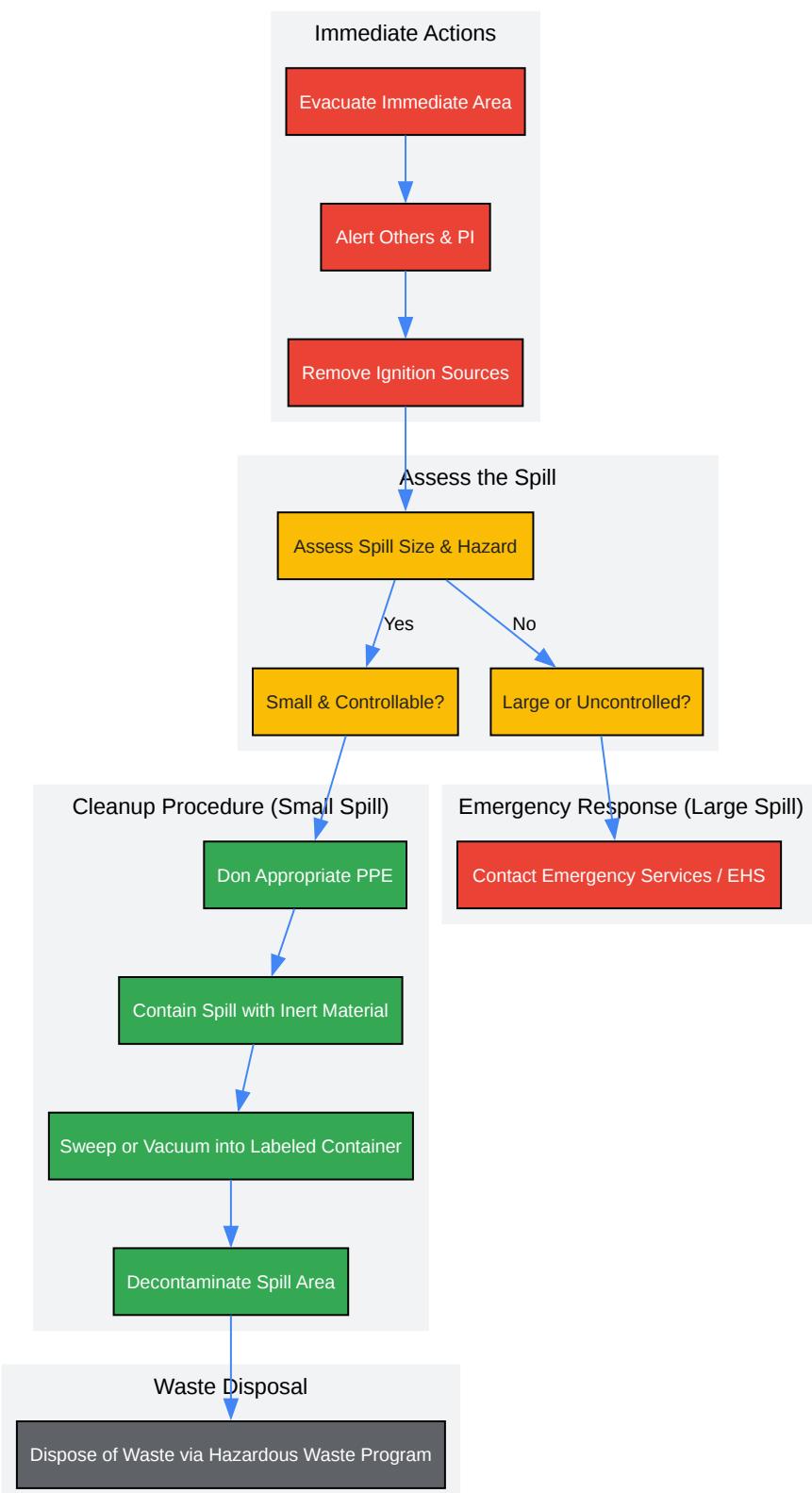
- Keep refrigerated.[1]
- Incompatible materials to avoid include acids, strong oxidizing agents, halogens, acid anhydrides, and acid chlorides.[1]

Emergency Procedures

First Aid:

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[1]
Skin Contact	Immediately wash with plenty of soap and water. Remove contaminated clothing and shoes. Seek immediate medical attention.[1][2]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention.[6]
Ingestion	Do NOT induce vomiting. Call a physician or poison control center immediately.[2] Rinse mouth.[2]

Spill Response: In the event of a spill, follow the procedures outlined in the workflow below.

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Caption: Workflow for handling a **3,4-Dimethylaniline** spill.

Disposal Plan

All waste containing **3,4-Dimethylaniline** must be treated as hazardous waste.

- Waste Collection: Collect waste material, including contaminated absorbents and PPE, in a suitable, labeled, and closed container.[\[3\]](#)
- Disposal: Dispose of contents and container in accordance with local, regional, national, and international regulations.[\[2\]](#)[\[3\]](#)[\[6\]](#) Do not allow the chemical to enter drains or waterways.[\[1\]](#)
[\[2\]](#)[\[6\]](#) Incineration is a possible disposal method, but consult with environmental regulatory agencies for guidance.[\[4\]](#)

By strictly following these procedures, you can minimize the risks associated with handling **3,4-Dimethylaniline** and maintain a safe laboratory environment.

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